

Natural sources and abundance of Momordicoside P

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Compound of Interest

Compound Name: Momordicoside P

Cat. No.: B15141127

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An In-depth Technical Guide on the Natural Sources and Abundance of Momordicosides from Momordica charantia

A Note on **Momordicoside P**: Extensive literature searches did not yield specific information on a compound designated as "**Momordicoside P**." This nomenclature may refer to a novel, yet uncharacterized compound, a rare metabolite, or potentially be a misnomer for other bioactive molecules isolated from Momordica charantia, such as Polypeptide-p. This guide will therefore focus on the well-documented momordicosides and other relevant bioactive compounds from this plant.

Natural Sources of Momordicosides

The primary natural source of momordicosides is the plant Momordica charantia L., commonly known as bitter melon, bitter gourd, or karela.^{[1][2]} A member of the Cucurbitaceae family, this tropical and subtropical vine is widely cultivated in Asia, Africa, and the Caribbean for its edible fruit.^[3] Various parts of the plant have been found to contain a rich profile of cucurbitane-type triterpenoids, collectively referred to as momordicosides.^{[1][4]} These compounds have been isolated from the fruits, seeds, leaves, and stems of Momordica charantia.^{[3][5]} The bitterness of the fruit is largely attributed to these triterpenoid compounds and their glycosides.^[6]

Abundance of Momordicosides and Other Bioactive Compounds

The concentration of momordicosides and other phytochemicals in *Momordica charantia* can vary depending on the cultivar, geographical location, stage of maturation, and the specific part of the plant being analyzed.^[7]^[8]

Compound Class	Specific Compound	Plant Part	Abundance
Triterpenoid Glycosides	Momordicoside A	Fruit	-
Momordicoside C	Fruit	-	
Momordicoside F1	Fruit	-	
Momordicoside I	Fruit, Leaves	-	
Momordicoside K	Fruit	-	
Aglycone of Momordicoside L	Fruit	0.007 - 0.211 mg/g (in different geographical regions)[9]	
Momordicosides Q, R, S, T, U	-	-	
Other Triterpenoids	Charantin (mixture of β -sitosterol glucoside and 5,22-stigmasterol glucoside)	Fruit	-
5 β ,19-epoxy-3 β ,25-dihydroxycucurbita-6,23(E)-diene	Dried Gourds	Major compound in ether fraction[5]	
3 β ,7 β ,25-trihydroxycucurbita-5,23(E)-dien-19-al	Dried Gourds	Major compound in ether fraction[5]	
Proteins/Peptides	Polypeptide-p ("plant insulin")	Fruit, Seeds, Tissues	Mw approx. 11 kD[10]
Phenolic Compounds	Total Phenolics	Fruit	10.6 - 12.5 mg/g catechin equivalents (Indian White cultivar) [8]

Apigenin-7-O-glycoside	-	1955.55 ng/mg[10]
Luteolin-7-O-glycoside	-	725.50 ng/mg[10]
3-coumaric acid	-	528.55 ng/mg[10]
Caffeic acid	-	215.6 ng/mg[10]
Naringenin-7-O-glycoside	-	181.30 ng/mg[10]
Vitamins	Ascorbic Acid (Vitamin C)	Fruit
42.69 - 162.97 mg/100g fresh fruit (depending on cultivar)[8]		

Experimental Protocols

Extraction of Momordicosides

3.1.1. Ultrasonic-Assisted Extraction This method offers a rapid determination of total momordicosides with reduced solvent consumption and extraction time compared to conventional methods.[9]

- Sample Preparation: 0.1 g of powdered bitter melon sample.[9]
- Solvent: 2 ml of 80% ethanol.[9]
- Procedure: The sample is subjected to ultrasonic extraction for 30 minutes.[9]
- Advantages: This method is significantly faster than traditional Soxhlet extraction, requiring less solvent and no heat.[9]

3.1.2. Soxhlet Extraction A conventional and exhaustive method for extracting phytochemicals.

- Sample Preparation: Powdered fruit of Momordica charantia.
- Solvent: Methanol or ethanol.

- Procedure: The powdered plant material is placed in a thimble and continuously extracted with the solvent in a Soxhlet apparatus. This process is time-consuming but allows for a high yield of extracted compounds.

Isolation and Purification

3.2.1. Solid-Phase Extraction (SPE) SPE is an effective method for sample clean-up and fractionation prior to chromatographic analysis.[\[11\]](#)

- Cartridge: A Carb cartridge (e.g., 3 mL/250 mg) is commonly used.[\[11\]](#)
- Procedure: The crude extract is loaded onto the conditioned SPE cartridge. Interfering substances are washed away, and the fraction containing momordicosides is eluted with an appropriate solvent. This method has been successfully used for the determination of momordicoside A.[\[11\]](#)

3.2.2. Column Chromatography Used for the separation and purification of individual momordicosides from the crude extract.

- Stationary Phase: Silica gel and Sephadex LH-20 are commonly used.
- Mobile Phase: A gradient of solvents with increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, methanol) is used to elute the compounds based on their polarity.

Quantification

3.3.1. High-Performance Liquid Chromatography (HPLC) HPLC is a precise and reliable method for the quantitative analysis of momordicosides.

- Column: A C18 column (e.g., 4.6 mm x 150-250 mm, 5 μ m) is typically employed.[\[9\]](#)[\[11\]](#)
- Mobile Phase: A common mobile phase for the analysis of the aglycone of momordicoside L is acetonitrile-water (64:36).[\[9\]](#) For momordicoside A, a mixture of acetonitrile, methanol, and potassium dihydrogen phosphate buffer can be used.[\[11\]](#)
- Detection: UV detection is commonly set at around 203-208 nm.[\[9\]](#)[\[11\]](#)

- Linearity: For the aglycone of momordicoside L, the calibration curves have been shown to be linear in the range of 0.025 μg to 1 μg .^[9] For momordicoside A, linearity has been established from 10 mg/L to 1,000 mg/L.^[11]

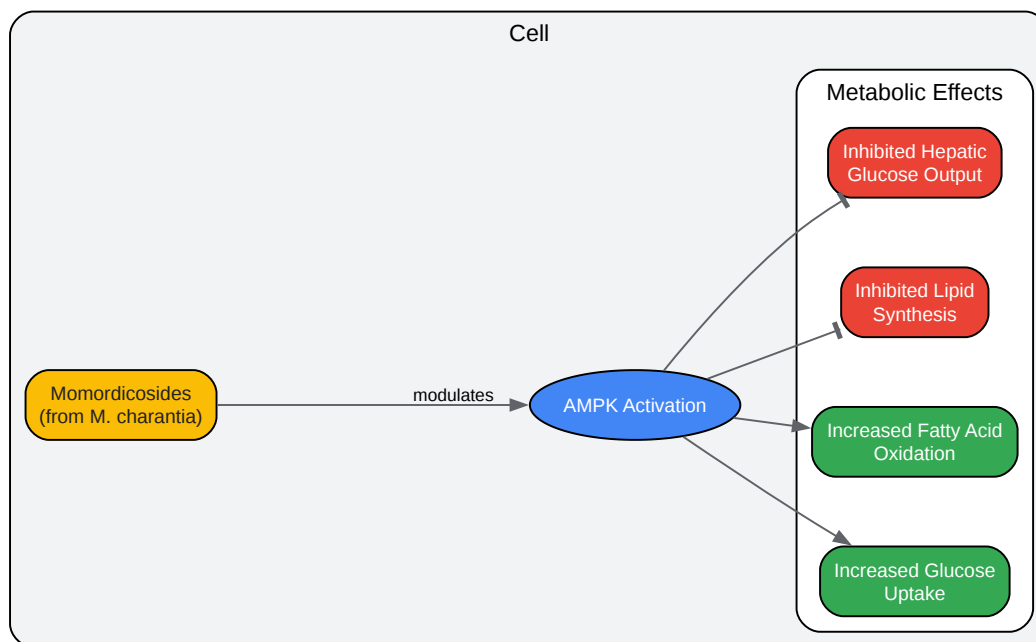
Signaling Pathways and Experimental Workflows

AMPK Signaling Pathway Modulated by Momordicosides

Cucurbitane-type triterpenoids from *Momordica charantia* have been found to exert their anti-diabetic effects by increasing the activity of AMP-activated protein kinase (AMPK).^[12]

Activation of AMPK enhances glucose uptake and fatty acid oxidation, while inhibiting lipid synthesis and hepatic glucose output.^[12]

AMPK signaling pathway modulated by Momordicosides.

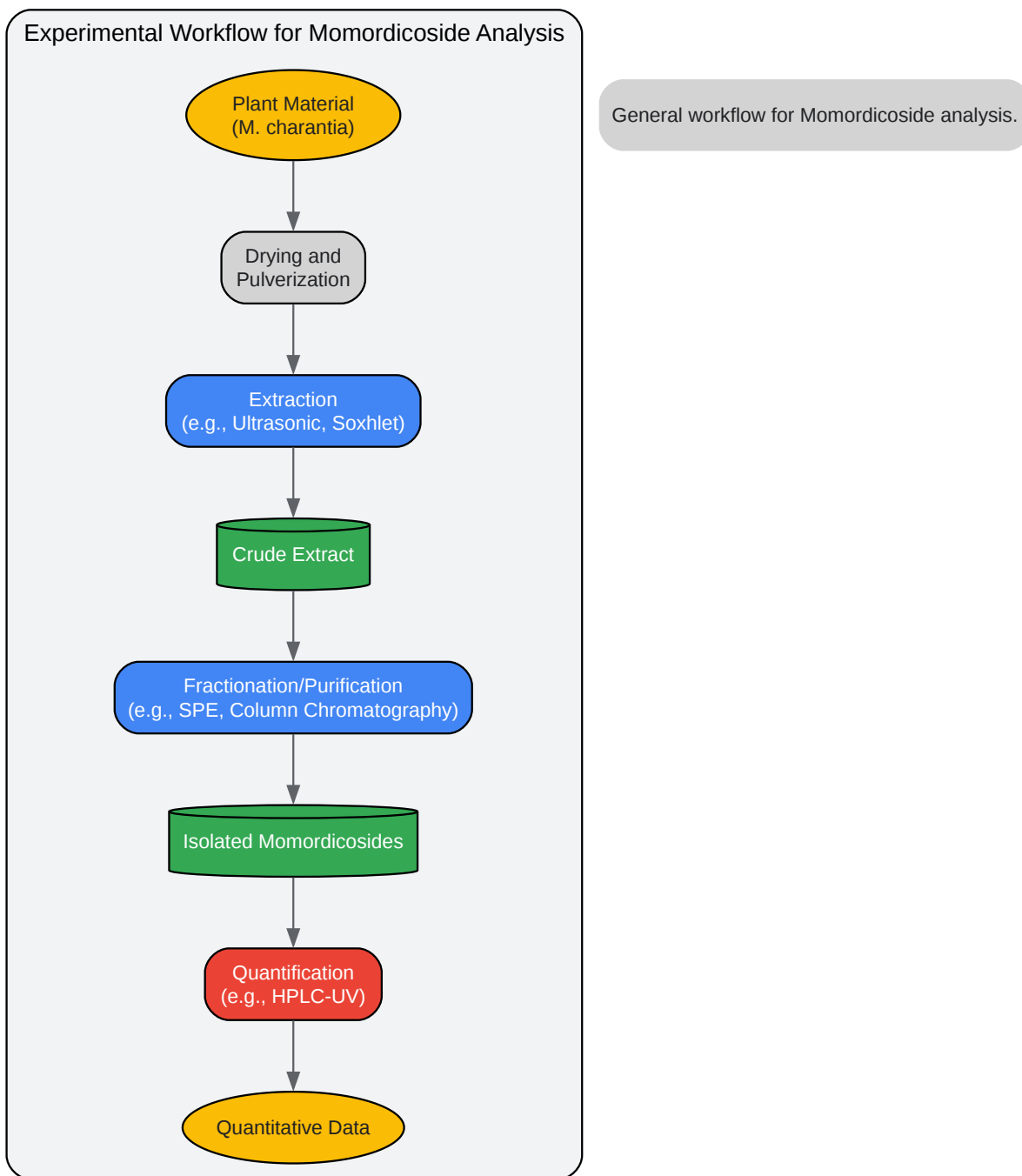


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Caption: AMPK signaling pathway modulated by Momordicosides.

General Workflow for Momordicoside Analysis

The following diagram illustrates a typical workflow for the extraction, isolation, and quantification of momordicosides from *Momordica charantia*.



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Caption: General workflow for Momordicoside analysis.

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